

Essential Guide to the Proper Disposal of IMR-1

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Compound of Interest

Compound Name: *IMR-1*
Cat. No.: *B3489926*

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For researchers and scientists in the field of drug development, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides a comprehensive, step-by-step guide to the proper disposal procedures for **IMR-1**, a small molecule inhibitor of Notch transcriptional activation.[1][2] Adherence to these protocols is critical for maintaining laboratory safety and regulatory compliance.

IMR-1 Chemical and Safety Data

IMR-1 is utilized in laboratory settings for cancer research.[3] While specific, detailed disposal instructions are not readily available in public literature, its known properties allow for the formulation of a safe disposal plan based on standard chemical waste management principles.

Property	Value	Source
Synonyms	2-[2-Methoxy-4-[(4-oxo-2-thioxo-5-thiazolidinylidene)methyl]phenoxy]-acetic acid ethyl ester	[1]
Molecular Formula	C15H15NO5S2	[1]
Molecular Weight	353.4 g/mol	[1]
Form	Solid powder	[1]
Solubility	Soluble in DMSO (up to 45 mg/ml), Ethanol (up to 9 mg/ml with warming)	[1]
Storage	Store desiccated at -20°C for up to 1 year. Solutions can be stored at -20°C for up to 1 month.	[1]
Usage	For research use only. Not for medical, veterinary, diagnostic, therapeutic, or cosmetic procedures. Not for human or animal consumption.	[1]

Experimental Protocols: IMR-1 Disposal Procedures

The following protocols outline the necessary steps for the safe disposal of **IMR-1** in both solid and solution forms. These are general guidelines; always consult your institution's Environmental Health and Safety (EHS) department for specific requirements.

1. Waste Identification and Segregation:

- **Solid IMR-1 Waste:** This includes expired or unused pure **IMR-1** powder, as well as grossly contaminated personal protective equipment (PPE) such as gloves and weigh boats.

- Liquid **IMR-1** Waste: This category includes solutions of **IMR-1**, typically in solvents like DMSO or ethanol.^[1] It also encompasses contaminated labware that cannot be effectively decontaminated.
- Sharps Waste: Any needles, syringes, or other sharp objects contaminated with **IMR-1** must be disposed of in a designated sharps container.

2. Solid **IMR-1** Disposal Protocol:

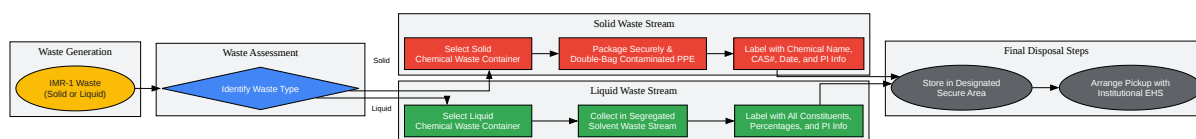
- Container Selection: Use a designated, leak-proof, and clearly labeled solid chemical waste container. The container must be compatible with the chemical properties of **IMR-1**.
- Packaging:
 - Ensure the original container of solid **IMR-1** is securely sealed.
 - Place the sealed original container into the designated solid chemical waste container.
 - Contaminated items such as weigh boats and gloves should be double-bagged in clear plastic bags before being placed in the solid waste container.
- Labeling: Affix a hazardous waste label to the container. The label must include:
 - The full chemical name: 2-[2-Methoxy-4-[(4-oxo-2-thioxo-5-thiazolidinylidene)methyl]phenoxy]-acetic acid ethyl ester
 - The CAS Number: 310456-65-6^[1]
 - The concentration and quantity of the waste.
 - The date of accumulation.
 - The name of the principal investigator and the laboratory location.
- Storage: Store the waste container in a designated, secure area within the laboratory, away from incompatible materials.
- Pickup: Arrange for waste pickup through your institution's EHS department.

3. Liquid **IMR-1** Disposal Protocol:

- Container Selection: Use a designated, leak-proof, and shatter-resistant liquid chemical waste container. Ensure the container is compatible with the solvent used (e.g., a high-density polyethylene container for DMSO or ethanol solutions).
- Collection:
 - Carefully pour the **IMR-1** solution into the liquid waste container using a funnel to prevent spills.
 - Do not mix incompatible waste streams. Dedicate a container specifically for halogenated or non-halogenated solvents containing **IMR-1**, as per your institution's guidelines.
- Labeling: Label the liquid waste container with a hazardous waste tag detailing:
 - All chemical constituents by their full name (e.g., **IMR-1**, Dimethyl sulfoxide).
 - The percentage of each component.
 - The total volume.
 - The date of accumulation.
 - The principal investigator's name and laboratory information.
- Storage: Keep the liquid waste container securely capped and stored in a secondary containment bin within a designated waste accumulation area.
- Pickup: Schedule a waste pickup with your institution's EHS department once the container is nearing its fill capacity (typically 80-90% full).

Visualizing the **IMR-1** Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **IMR-1** waste.



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Caption: Workflow for the safe disposal of solid and liquid **IMR-1** waste.

By following these procedures and consulting with your local EHS experts, you can ensure the safe and compliant disposal of **IMR-1**, contributing to a secure laboratory environment.

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References

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